

Controlling Cellular Processes with Light: A Comparative Guide to Caged Compounds

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Compound of Interest

Compound Name: 3-(2-Nitrophenyl)propanoic acid

Cat. No.: B181183

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For researchers, scientists, and drug development professionals, caged compounds offer an unparalleled ability to control cellular processes with high spatial and temporal precision. By masking a bioactive molecule with a photolabile protecting group, these compounds allow for the light-induced release of the active molecule, enabling precise manipulation of signaling pathways and other cellular functions.

This guide provides a comparative analysis of the efficacy of different caged compounds in controlling cellular processes. We will delve into their photochemical properties, provide detailed experimental protocols for their use, and visualize key pathways and workflows to aid in experimental design and interpretation.

Performance Comparison of Key Caged Compounds

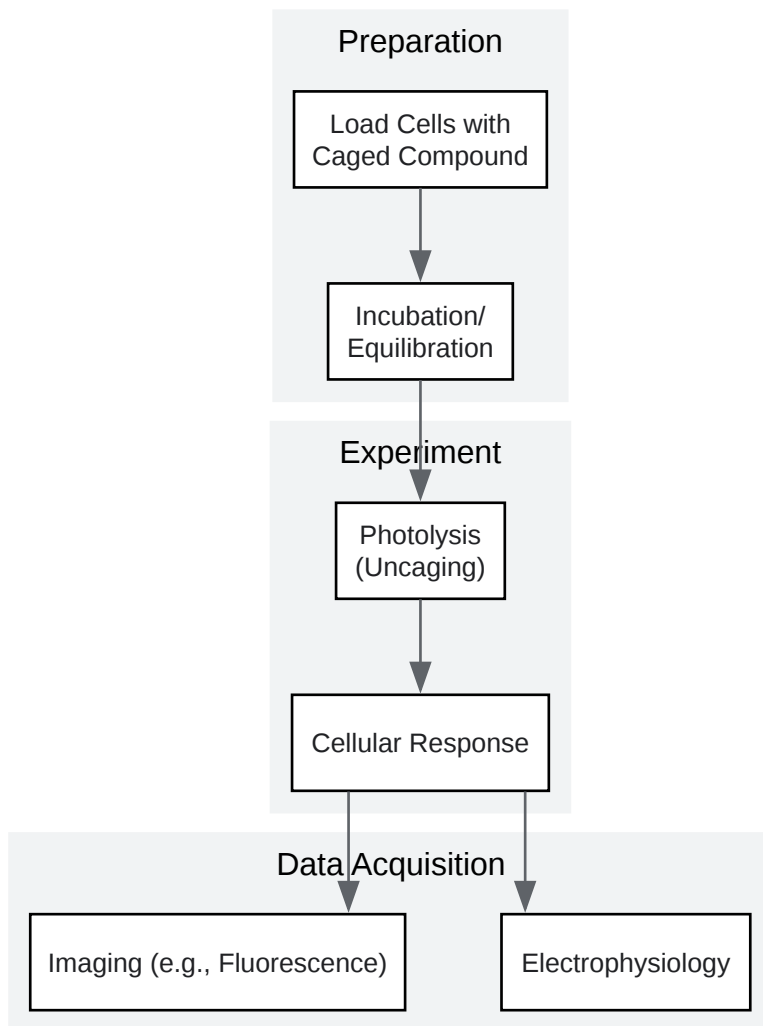
The efficacy of a caged compound is determined by several key photochemical parameters. The quantum yield (Φ) represents the efficiency of photorelease upon absorption of a photon. The two-photon absorption cross-section ($\delta\sigma$) is a measure of the efficiency of two-photon excitation, which is crucial for high-resolution 3D uncaging. The rate of release determines the temporal precision of the experiment, and for caged ions like Ca^{2+} , the dissociation constant (K_d) before and after photolysis dictates the change in free ion concentration.

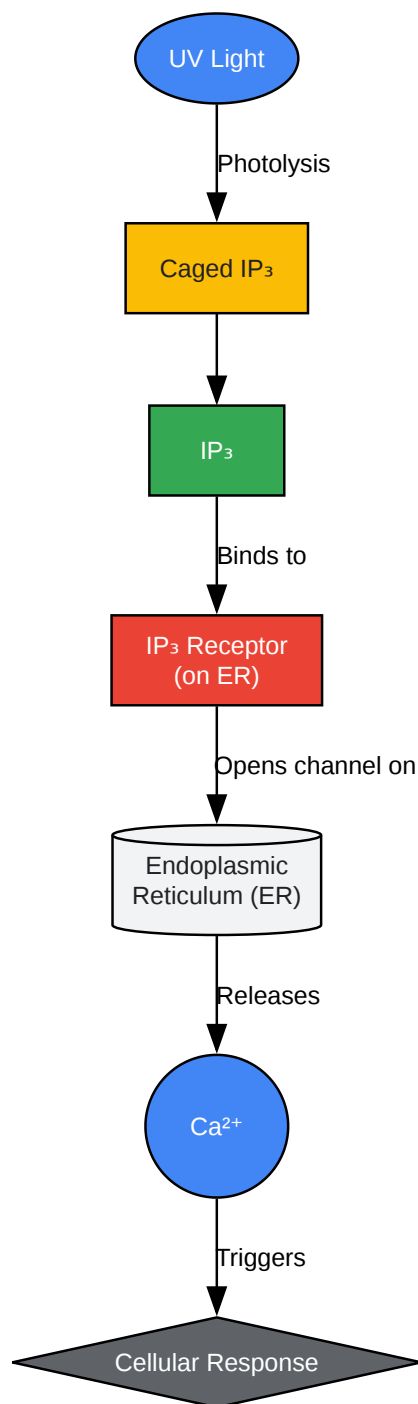
Caged Compound	Bioactive Molecule	Caging Group	Quantum Yield (Φ)	Two-Photon Cross-Section (δu) (GM)	Release Rate (s^{-1})	Kd Before Photolysis	Kd After Photolysis
NPE-caged ATP	ATP	1-(2-Nitrophenyl)ethyl	~ 0.07 [1]	~ 1 [2]	~ 220 (pH 7)[3]	N/A	N/A
DM-nitrophen	Ca^{2+}	1-(4,5-Dimethoxy-2-nitrophenyl)EDTA	0.18 [4]	Not widely reported	$38,000$ [5]	5 nM[6]	3 mM[6]
MNI-caged Glutamate	Glutamate	4-Methoxy-7-nitroindolyl	$0.065 - 0.085$ [2][3]	$0.06 @ 730$ nm[2][3]	$>10,000$ [7]	N/A	N/A
ci-IP ₃ /PM	Inositol Trisphosphate	Cell-permeant caged	Not readily available	Not readily available	Not readily available	N/A	N/A

Visualizing Cellular Control with Caged Compounds

To better understand the application of caged compounds, the following diagrams illustrate a key signaling pathway and a typical experimental workflow.

General Workflow for Caged Compound Experiments



IP₃-Mediated Calcium Release Pathway[Click to download full resolution via product page](#)

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